

An In-depth Technical Guide to the Physical Characteristics of Naphthoresorcinol

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Compound of Interest

Compound Name: Naphthoresorcinol

Cat. No.: B086631

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **naphthoresorcinol** (also known as 1,3-dihydroxynaphthalene), with a primary focus on its melting point. The information herein is curated for professionals in research and development who require precise data and standardized experimental protocols.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **naphthoresorcinol** for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₈ O ₂	[1][2][3][4][5][6]
Molecular Weight	160.17 g/mol	[1][3][4][5][6]
Melting Point	122 - 126 °C	[1][2][3][7][8][9]
Appearance	Pale red-brown to brownish solid; Pink to yellow leaf-like crystals; White to tan crystalline powder	[1][2][8][9][10]
Solubility	Freely soluble in water, alcohol, and ether. Soluble in ethanol (50 mg/ml).	[2][3][6]
Odor	Odorless	[8][9]
CAS Number	132-86-5	[3][4][5][6]

Experimental Protocols: Melting Point Determination

The accurate determination of a compound's melting point is crucial for its identification and purity assessment. A narrow melting point range typically indicates a high degree of purity.[11][12] The most common laboratory method for determining the melting point of a solid organic compound like **naphthoresorcinol** is the capillary method.[13]

Objective: To determine the melting point range of a solid sample.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[11][12]
- Capillary tubes (sealed at one end)[14]
- Thermometer (calibrated)[15]
- Sample of **naphthoresorcinol** (finely powdered)[13]

- Mortar and pestle (optional, for powdering the sample)[11]
- Spatula[15]
- Heating bath (e.g., oil bath) if using a manual setup[11][12]

Procedure:

- Sample Preparation:
 - Ensure the **naphthoresorcinol** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals using a mortar and pestle.[13]
 - Place a small amount of the powdered sample on a clean, dry surface.[14]
- Loading the Capillary Tube:
 - Take a capillary tube that is sealed at one end.[14]
 - Push the open end of the capillary tube into the powdered sample, trapping a small amount of the solid.[14]
 - To pack the sample at the bottom of the tube, gently tap the sealed end on a hard surface or drop the tube through a long glass tube.[11] The packed sample should be approximately 1-3 mm high.[11][14]
- Melting Point Measurement (using an automated apparatus):
 - Insert the packed capillary tube into the sample holder of the melting point apparatus.[13]
 - Place a calibrated thermometer in the designated slot.[15]
 - Set the apparatus to heat rapidly to a temperature about 10-15°C below the expected melting point of **naphthoresorcinol** (approximately 110°C).[13]
 - Once this temperature is reached, reduce the heating rate to a slow and steady increase of about 1-2°C per minute.[11][12]

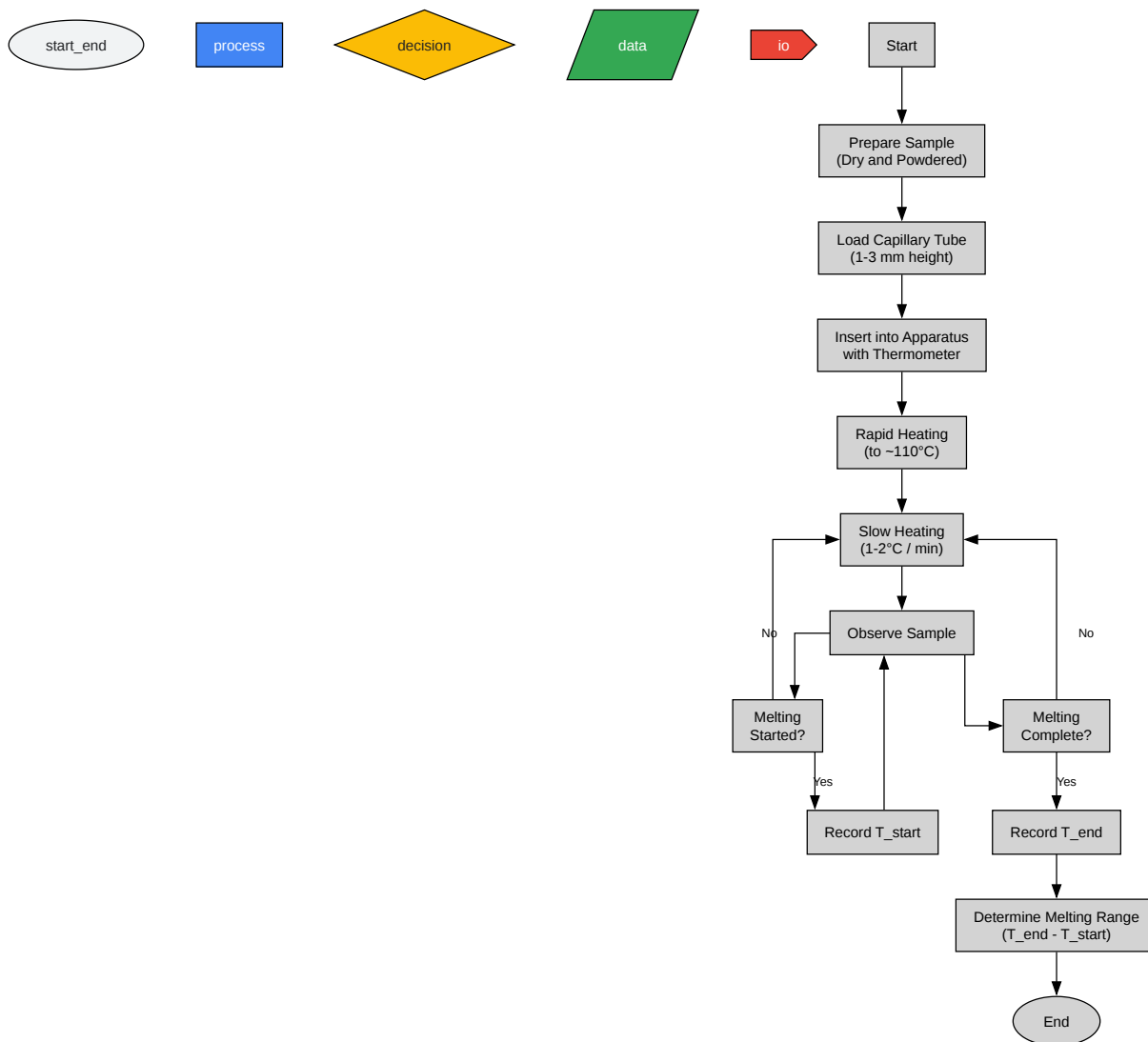
- Observe the sample through the magnifying eyepiece.[\[11\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[\[15\]](#)
- Continue to observe and record the temperature at which the last crystal of the solid melts (the end of the melting range).[\[15\]](#)
- Data Recording and Interpretation:
 - The recorded temperatures constitute the melting point range.
 - For a pure compound, this range should be narrow (typically 0.5-2°C).[\[11\]](#)[\[12\]](#) A broad melting range often indicates the presence of impurities.[\[11\]](#)

Safety Precautions:

- Always wear safety goggles in the laboratory.[\[15\]](#)
- The melting point apparatus can reach high temperatures; handle with care to avoid burns.[\[15\]](#)
- Handle chemical compounds with appropriate care, avoiding direct contact with skin and eyes.[\[1\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **naphthoresorcinol**'s melting point using the capillary method.



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